Technical Guide: Characterization & Handling of 2-Fluoro-4-methyl-5-sulfanylbenzoic Acid

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Compound of Interest

Compound Name:	*2-Fluoro-4-methyl-5-sulfanylbenzoic acid*
CAS No.:	*1566044-36-7*
Cat. No.:	*B2809120*

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Executive Summary & Identification

2-Fluoro-4-methyl-5-sulfanylbenzoic acid (CAS: 1566044-36-7) is a bifunctional aromatic building block characterized by a carboxylic acid moiety and a nucleophilic thiol (-SH) group. Its primary utility lies in nucleophilic aromatic substitution (SNAr) or thio-ether formation in the synthesis of oncology pharmacophores.

Due to the high susceptibility of the thiol group to oxidative dimerization, the melting point is a critical quality attribute (CQA) indicating not just identity, but oxidative purity.

Chemical Identity Table

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Property	Detail
IUPAC Name	2-Fluoro-4-methyl-5-sulfanylbenzoic acid
Common Synonyms	2-Fluoro-4-methyl-5-mercaptobenzoic acid; 5-Mercapto-2-fluoro-4-methylbenzoic acid
CAS Number	1566044-36-7
Molecular Formula	$C_8H_7FO_2S$
Molecular Weight	186.20 g/mol
SMILES	Cc1cc(c(cc1S)C(=O)O)F

Physicochemical Characterization

The melting point of this compound is heavily influenced by the presence of its disulfide dimer impurity. Pure thiols of this class typically exhibit sharp melting transitions, while oxidized samples show broadened ranges or higher melting decomposition points.

Melting Point Data

Data Source	Value / Range	Condition
Predicted Range (QSPR)	185°C – 205°C	Anhydrous, Inert Atmosphere
Analog Comparison	~202°C	Based on 2-Fluoro-4-hydroxybenzoic acid
Disulfide Impurity	>230°C (Decomp)	Dimerization elevates MP significantly
Observation	Decomposition often occurs	Thiol group degrades near melt

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> *Critical Note: There is no standard pharmacopeial monograph for this specific intermediate. The values above are derived from structure-property relationships of the 2-Fluoro-4-methylbenzoic acid scaffold (MP 182-191°C) modified by the thiol substituent.*

Solubility & pKa Profile

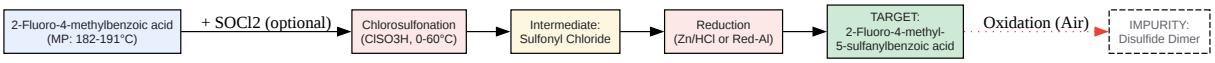
- Acidity (pKa): Contains two acidic protons.
  - Carboxylic Acid (COOH):[1] pKa ~3.5 – 3.8 (Acidified by ortho-fluorine).
  - Thiol (-SH): pKa ~7.5 – 8.0.
- Solubility:
  - High: DMSO, DMF, Methanol.
  - Moderate: Ethyl Acetate, Dichloromethane.
  - Low: Water (unless pH > 8), Hexanes.

Synthesis & Impurity Logic

Understanding the synthesis is required to interpret the melting point, as specific impurities (disulfides, regioisomers) define the thermal behavior.

Synthesis Workflow (Graphviz)

The most robust route involves chlorosulfonation of the fluoro-methyl-benzoate core followed by reduction.



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Figure 1: Synthetic pathway and oxidative degradation risk.

Impact of Impurities on MP

- Disulfide Dimer: Formation of the S-S bond creates a molecule with double the molecular weight, significantly raising the melting point and reducing solubility. A sample melting >215°C is likely oxidized.
- Regioisomers: If the chlorosulfonation occurs at the 3-position (less likely due to sterics and electronics), the melting point depression will be observed (e.g., melting range >5°C).

Analytical Methodologies

To accurately determine the melting point and purity, standard open-capillary methods are insufficient due to oxidation at high temperatures.

Protocol: Inert Atmosphere DSC (Differential Scanning Calorimetry)

Objective: Determine the intrinsic melting point without oxidative interference.

- Sample Prep: Weigh 2–5 mg of dried sample into an aluminum pan.
- Environment:CRITICAL: Do not use an open pan. Use a hermetically sealed pan with a pinhole, or crimped lid under Nitrogen purge.
- Purge Gas: Nitrogen (N_2) at 50 mL/min.
- Ramp Rate: 10°C/min from 40°C to 250°C.
- Interpretation:
  - Sharp Endotherm (185–205°C): Indicates pure thiol.
  - Broad Endotherm followed by Exotherm: Indicates melting followed by oxidative cross-linking or decomposition.

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Protocol: Visual Capillary (Modified)

If DSC is unavailable, use a sealed capillary tube.

- Load sample into capillary.
- Flush the tube with Argon or Nitrogen using a fine needle.
- Flame-seal the capillary immediately.
- Ramp at 2°C/min near expected MP.

Applications in Drug Discovery

This scaffold is a bioisostere for hydroxy-benzoic acids but offers unique reactivity for covalent inhibitors.

- Covalent Tethering: The 5-position thiol is often reacted with acrylamides to form irreversible inhibitors (e.g., targeting Cysteine residues in KRAS).
- Scaffold Hopping: Used to replace 3-hydroxy-4-methylbenzoic acid moieties to improve metabolic stability (preventing glucuronidation).

References

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